Chemical Structure & Synthesis Guide: 1-Cyclobutylpropan-2-amine Hydrochloride

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Compound of Interest

Compound Name:	*1-Cyclobutylpropan-2-amine hydrochloride*
CAS No.:	*2060063-09-2*
Cat. No.:	*B1459913*

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Executive Technical Summary

1-Cyclobutylpropan-2-amine hydrochloride is a secondary alkylamine pharmacophore often utilized as a conformationally restricted bioisostere of amphetamine and propylhexedrine. By replacing the planar, electron-rich phenyl ring of amphetamine with a puckered, aliphatic cyclobutyl ring, researchers can modulate lipophilicity (

), reduce

-

stacking interactions at the receptor site, and alter metabolic stability.

This guide details the structural dynamics, validated synthesis pathways, and analytical characterization of this compound.

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Property	Data
IUPAC Name	1-Cyclobutylpropan-2-amine hydrochloride
CAS Number	2060063-09-2 (HCl salt)
Molecular Formula	
Molecular Weight	113.20 g/mol (Freebase) / 149.66 g/mol (HCl Salt)
SMILES	CC(CC1CCC1)N.Cl
Chiral Center	C2 (Exists as (R) and (S) enantiomers)

Structural & Conformational Analysis

The Cyclobutane "Pucker"

Unlike the planar cyclopropane, the cyclobutane ring in 1-cyclobutylpropan-2-amine is not planar.[1] To relieve torsional strain (eclipsing interactions of C-H bonds), the ring adopts a "puckered" or "butterfly" conformation.[1]

- Pucker Angle: Approximately 25°–35°.
- Inversion Barrier: Low (~1.5 kcal/mol), allowing rapid interconversion at room temperature.
- Impact on Binding: This non-planar geometry creates a distinct steric volume compared to a phenyl ring. While a phenyl ring is flat (2D), the cyclobutyl group projects into 3D space, potentially engaging different hydrophobic pockets in Trace Amine-Associated Receptors (TAARs) or monoamine transporters.

Stereochemistry

The molecule possesses a single stereocenter at the C2 position of the propyl chain.

- (S)-Enantiomer: Generally correlates with higher potency in monoamine-releasing scaffolds (analogous to d-amphetamine).
- (R)-Enantiomer: Often exhibits reduced affinity or distinct activity profiles.

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Retrosynthetic Logic & Pathway Design

The most robust route to 1-cyclobutylpropan-2-amine is via the Reductive Amination of 1-cyclobutylpropan-2-one. This route minimizes over-alkylation byproducts common in direct alkylation methods.

Synthesis Workflow Visualization

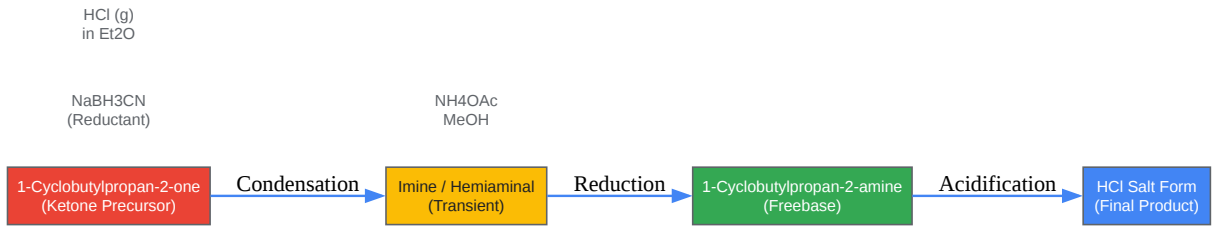

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Figure 1: Step-wise reductive amination pathway from the ketone precursor to the stable hydrochloride salt.

Experimental Protocol

Method A: Reductive Amination (Standard)

Objective: Synthesis of 1-cyclobutylpropan-2-amine from 1-cyclobutylpropan-2-one.

Reagents:

- 1-Cyclobutylpropan-2-one (1.0 eq)[2][3]
- Ammonium Acetate (

) (10.0 eq)
- Sodium Cyanoborohydride (

) (1.5 eq)

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- Methanol (anhydrous)
- Hydrochloric acid (1M in

)

Step-by-Step Methodology:

- Imine Formation:
  - In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 1-cyclobutylpropan-2-one (10 mmol) in anhydrous Methanol (30 mL).
  - Add Ammonium Acetate (100 mmol) in a single portion.
  - Critical Step: Stir the mixture at room temperature (

) for 2 hours under an inert atmosphere (

). This ensures the equilibrium shifts toward the imine intermediate.
- Reduction:
  - Cool the solution to

    using an ice bath.
  - Slowly add Sodium Cyanoborohydride (15 mmol) portion-wise over 15 minutes. Caution: Evolution of

    gas may occur.
  - Remove the ice bath and allow the reaction to warm to room temperature. Stir for 18–24 hours.
- Workup:
  - Quench the reaction by adding concentrated HCl dropwise until pH < 2 (to decompose excess hydride).

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- Concentrate the mixture under reduced pressure to remove methanol.
- Dilute the residue with water (20 mL) and wash with diethyl ether (

) to remove non-basic impurities (unreacted ketone).
- Basify the aqueous layer to pH > 12 using 40% NaOH solution.
- Extract the free amine into Dichloromethane (DCM) (

).
- Dry the combined organic layers over anhydrous

  , filter, and concentrate carefully (the amine is volatile).

- Salt Formation:
  - Dissolve the crude oil in minimal dry diethyl ether.
  - Add 2M HCl in diethyl ether dropwise at

    with vigorous stirring.
  - The white precipitate (Product HCl) is collected via vacuum filtration, washed with cold ether, and dried under high vacuum.

Analytical Characterization (Self-Validating Data)

To confirm the identity of the product, the following spectroscopic signals must be observed. The cyclobutane ring presents a unique NMR signature due to its puckered conformation.

Proton NMR (-NMR)

Solvent:

or

(shifts below referenced to

for freebase)

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Position	Shift (ppm)	Multiplicity	Integration	Assignment Logic
C2-H	3.05 – 3.15	Multiplet (m)	1H	Methine proton alpha to Nitrogen (deshielded).
C1-H	1.45 – 1.55	Multiplet	2H	Methylene bridge between ring and amine.
Ring-CH	2.20 – 2.35	Multiplet	1H	Methine on the cyclobutane ring (junction).
Ring-	1.70 – 2.10	Complex m	6H	Cyclobutane methylene protons. Note: These appear as complex multiplets due to the puckered conformation causing non-equivalence of axial/equatorial-like protons.
	1.10 – 1.15	Doublet ( )	3H	Terminal methyl group coupled to C2-H.

Mass Spectrometry (GC-MS)

- Molecular Ion ( ): 113 m/z (weak or absent in EI).
- Base Peak: 44 m/z.

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- Mechanism:[1]

  -cleavage of the amine. The bond between C1 and C2 breaks, leaving the

  fragment (mass 44). This is the diagnostic peak for primary amines with an

  -methyl group.

- Tropylium-like Fragment: Unlike amphetamine (91 m/z), this molecule will not show a 91 peak. Instead, look for fragments related to the cyclobutyl ring loss (

  , m/z 55).

Pharmacophore & Bioisosteric Significance[4]

The substitution of the phenyl ring with a cyclobutyl moiety represents a classic bioisosteric replacement.

Logical Comparison (Graphviz)

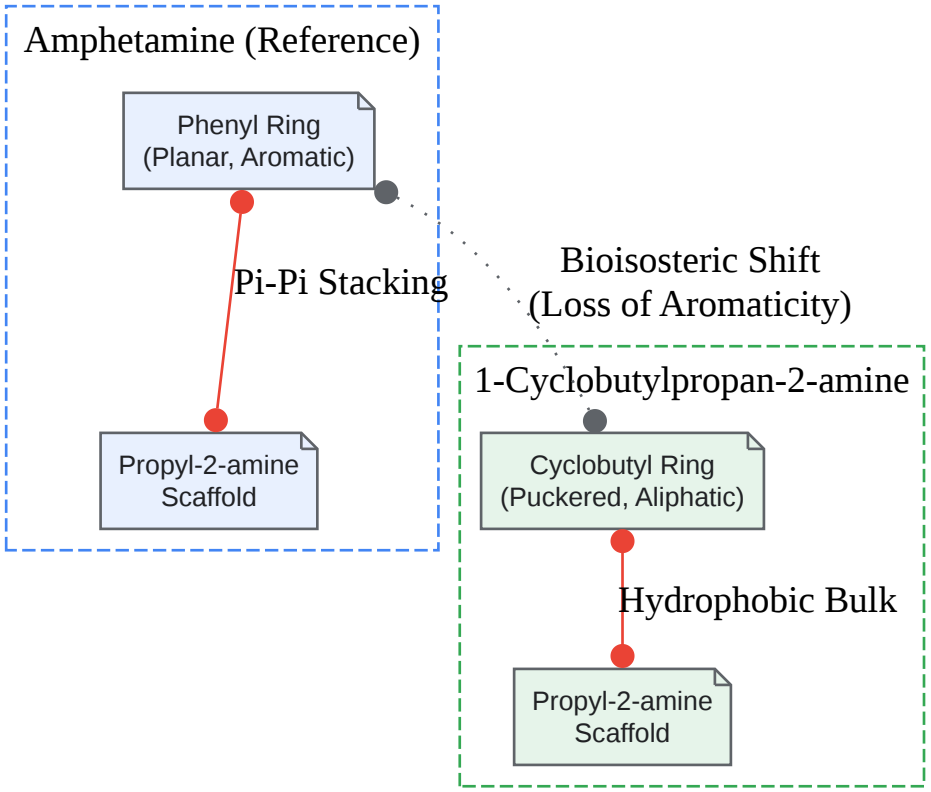

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Figure 2: Structural comparison highlighting the transition from planar aromaticity to aliphatic steric bulk.

Structure-Activity Relationship (SAR) Implications

- Lipophilicity: The cyclobutyl group is less lipophilic than a phenyl ring but more lipophilic than a straight propyl chain. This alters blood-brain barrier (BBB) penetration kinetics.
- Metabolic Stability: The cyclobutyl ring is susceptible to oxidative ring opening (though slow), whereas the phenyl ring in amphetamine is prone to para-hydroxylation.
- Receptor Selectivity: The lack of a

  -system means this analog cannot engage in

  -

  stacking with phenylalanine or tryptophan residues in the receptor binding pocket (e.g., TAAR1 or VMAT2). It relies purely on Van der Waals forces, often leading to lower potency but potentially higher selectivity for specific transporter conformations.

References

- Synthesis of Cyclobutylamines
  - Title: "Reductive Amination of Aldehydes and Ketones with Sodium Cyanoborohydride"
  - Source: Borch, R. F., et al. Journal of the American Chemical Society, 1971.
  - URL:[Link]
- Conformational Analysis
  - Title: "Conform
  - Source:Journal of the American Chemical Society (via ACS Pubs).
  - URL:[Link]
- Precursor Data (1-Cyclobutylpropan-2-one)

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- Source: PubChem Compound Summary.
- URL:[Link]

- Commercial Availability & CAS Verification
  - Source: BLD Pharm Product List (CAS 2060063-09-2).[4]

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- To cite this document: BenchChem. [Chemical Structure & Synthesis Guide: 1-Cyclobutylpropan-2-amine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1459913/docs#chemical-structure-synthesis-guide-1-cyclobutylpropan-2-amine-hydrochloride]

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